

Isooctyl hydrogen succinate molecular structure and formula

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Compound of Interest

Compound Name: *Isooctyl hydrogen succinate*

Cat. No.: *B15177637*

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An In-depth Technical Guide to Isooctyl Hydrogen Succinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and known properties of **isooctyl hydrogen succinate**. Due to the limited availability of detailed experimental and biological data for this specific compound, this guide also includes generalized methodologies and logical diagrams based on the chemistry of closely related succinate esters.

Molecular Structure and Formula

Isooctyl hydrogen succinate, also known as monoisooctyl succinate, is a monoester of succinic acid and isooctyl alcohol. The "isooctyl" group can refer to several branched eight-carbon isomers, with 6-methylheptyl being a common one. For the purpose of this guide, the structure will be based on the 6-methylheptyl isomer.

Molecular Formula: $C_{12}H_{22}O_4$ ^{[1][2]}

SMILES: CC(C)CCCCCOC(=O)CCC(=O)O^[1]

The molecular structure consists of a succinic acid backbone where one of the carboxylic acid groups has formed an ester linkage with isooctyl alcohol, leaving the other carboxylic acid

group free.

Caption: 2D molecular structure of **Isooctyl Hydrogen Succinate**.

Physicochemical Properties

Quantitative data for **isooctyl hydrogen succinate** is not extensively reported in the literature. The table below summarizes the available information.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₂ O ₄	[1][2]
Molecular Weight	230.30068 g/mol	[1][2]
CAS Number	94248-72-3	[1][2]
Appearance	White powder	[2]
EINECS Number	304-346-6	[2]

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **isooctyl hydrogen succinate** is not readily available. However, a general method for the synthesis of mono-alkyl succinates involves the esterification of succinic anhydride with the corresponding alcohol. The following is a generalized protocol adapted for the synthesis of **isooctyl hydrogen succinate** from succinic anhydride and isooctyl alcohol.

Objective: To synthesize **isooctyl hydrogen succinate** via the ring-opening esterification of succinic anhydride with isooctyl alcohol.

Materials:

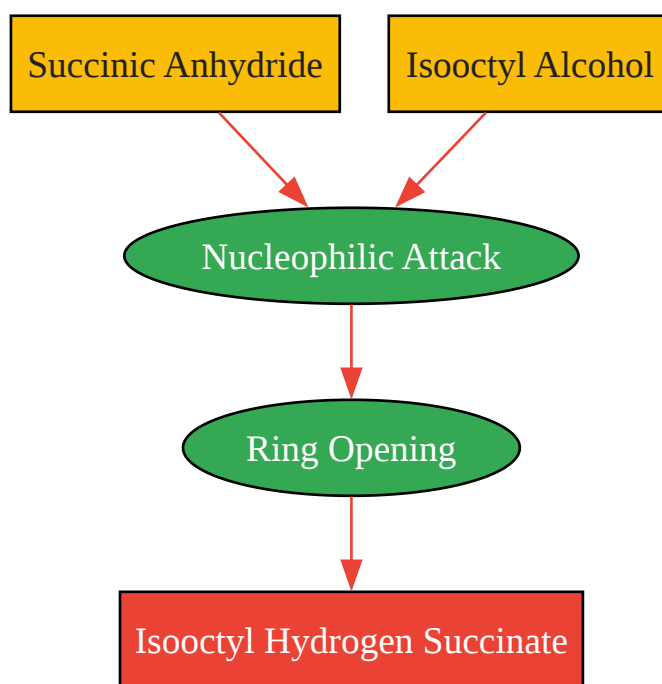
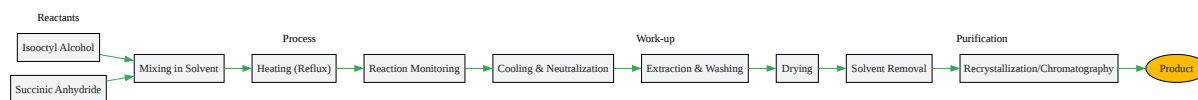
- Succinic anhydride
- Isooctyl alcohol (e.g., 6-methyl-1-heptanol)
- Anhydrous solvent (e.g., toluene or dichloromethane)

- Optional: Acid catalyst (e.g., sulfuric acid) or base catalyst (e.g., 4-dimethylaminopyridine, DMAP)[3][4]
- Sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve succinic anhydride (1 molar equivalent) in an appropriate volume of anhydrous solvent.
- **Addition of Alcohol:** Add isooctyl alcohol (1 molar equivalent) to the solution.
- **Catalysis (Optional but Recommended):** For uncatalyzed reactions, heating may be sufficient. For catalyzed reactions, add a catalytic amount of an acid like sulfuric acid or a base like DMAP.[3][4]
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography). The reaction typically proceeds by the nucleophilic attack of the alcohol on one of the carbonyl carbons of the anhydride, leading to the opening of the ring and the formation of the monoester.[5]
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - If an acid catalyst was used, neutralize the mixture with a saturated solution of sodium bicarbonate.

- Transfer the mixture to a separatory funnel and wash sequentially with water, sodium bicarbonate solution, and brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude product can be further purified by recrystallization or column chromatography to yield pure **isooctyl hydrogen succinate**.



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